

In-Depth Technical Guide: (3-Bromopropyl)phosphonic Acid Diethyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl 3-Bromopropylphosphonate*

Cat. No.: *B014626*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data and experimental protocols for (3-Bromopropyl)phosphonic acid diethyl ester (CAS No. 1186-10-3). This compound is a valuable intermediate in organic synthesis, particularly for the introduction of a phosphonate moiety into molecules, which is of significant interest in the development of pharmaceuticals and agrochemicals.

Physicochemical Properties

(3-Bromopropyl)phosphonic acid diethyl ester is a colorless to light yellow liquid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₆ BrO ₃ P	[2]
Molecular Weight	259.08 g/mol	[3]
CAS Number	1186-10-3	[2]
Density	1.348 g/mL at 25 °C	[3]
Boiling Point	94-95 °C at 2 mmHg	[1]
Refractive Index (n _{20/D})	1.4620	[3]
Flash Point	>230 °F (>110 °C)	[1]
Solubility	Soluble in acetone, chloroform, ethanol, ethyl acetate, and methanol.	[1]

Spectroscopic Characterization Data

Detailed spectroscopic data is crucial for the unambiguous identification and quality control of (3-Bromopropyl)phosphonic acid diethyl ester.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) / ppm	Multiplicity	Coupling Constant (J) / Hz	Assignment
^1H	CDCl_3	4.18 - 4.02	m	4H, - OCH_2CH_3	
3.44	t	2H, $-\text{CH}_2\text{Br}$			
2.22 - 2.08	m	2H, P- CH_2 - CH_2			
1.98 - 1.83	m	2H, P- CH_2 -			
1.35	t	6H, - OCH_2CH_3			
^{13}C	CDCl_3	62.0 (d)	d	$\text{J(P,C)} = 6.5$ Hz	$-\text{OCH}_2\text{CH}_3$
32.8 (d)	d	$\text{J(P,C)} = 4.2$ Hz	$-\text{CH}_2\text{Br}$		
25.1 (d)	d	$\text{J(P,C)} =$ 142.3 Hz	P- CH_2 -		
24.6 (d)	d	$\text{J(P,C)} = 18.1$ Hz	P- CH_2 - CH_2 -		
16.5 (d)	d	$\text{J(P,C)} = 5.9$ Hz	$-\text{OCH}_2\text{CH}_3$		
^{31}P	CDCl_3	32.3	s		

Note: ^{13}C NMR chemical shifts and coupling constants are predicted values and should be confirmed by experimental data.

Infrared (IR) Spectroscopy

The FT-IR spectrum of (3-Bromopropyl)phosphonic acid diethyl ester (neat) exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Assignment
2984, 2938, 2909	C-H stretching
1248	P=O stretching
1055, 1026	P-O-C stretching
965	P-O-C stretching
654	C-Br stretching

Experimental Protocols

Synthesis via Michaelis-Arbuzov Reaction

(3-Bromopropyl)phosphonic acid diethyl ester is synthesized via the Michaelis-Arbuzov reaction between 1,3-dibromopropane and triethyl phosphite.^[4]

Materials:

- 1,3-dibromopropane
- Triethyl phosphite
- Round-bottom flask
- Distillation apparatus
- Heating mantle
- Nitrogen or Argon gas supply

Procedure:

- Flame-dry all glassware and allow to cool under an inert atmosphere (Nitrogen or Argon).
- Equip a round-bottom flask with a distillation apparatus to remove the bromoethane byproduct formed during the reaction.

- Pre-heat 75 mmol of 1,3-dibromopropane to 140 °C in the reaction flask.[\[5\]](#)
- Add 75 mmol of triethyl phosphite dropwise over a period of 2 hours to the heated 1,3-dibromopropane.[\[5\]](#)
- After the addition is complete, continue to stir the reaction mixture for an additional hour at 140 °C.[\[5\]](#)
- Monitor the progress of the reaction by Gas Chromatography-Mass Spectrometry (GC-MS).[\[5\]](#)
- Upon completion of the reaction, allow the mixture to cool to room temperature.
- Isolate the pure diethyl (3-bromopropyl)phosphonate by vacuum fractional distillation.[\[5\]](#)

Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.6-0.7 mL of deuterated chloroform (CDCl_3).
- Instrumentation: A standard NMR spectrometer (e.g., 300 or 400 MHz for ^1H NMR).
- ^1H NMR: Acquire the spectrum with standard parameters.
- ^{13}C NMR: Acquire the spectrum with proton decoupling.
- ^{31}P NMR: Acquire the spectrum with proton decoupling, using 85% H_3PO_4 as an external standard.

Fourier-Transform Infrared (FT-IR) Spectroscopy:

- Sample Preparation: As the compound is a liquid, a neat sample can be analyzed directly. Place a drop of the liquid between two KBr or NaCl plates, or use an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: A standard FT-IR spectrometer.

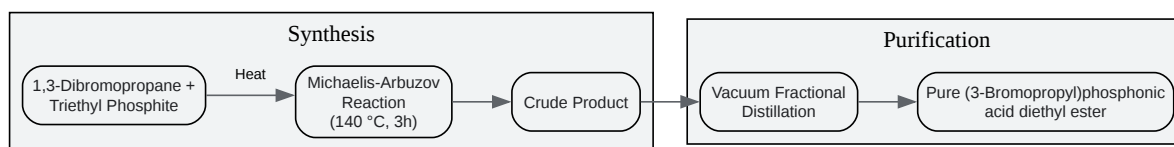
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS):

- Sample Introduction: Due to its volatility, the sample is well-suited for Gas Chromatography-Mass Spectrometry (GC-MS) analysis.
- Ionization: Electron Ionization (EI) is a common method for this type of compound.
- Instrumentation: A standard GC-MS system.

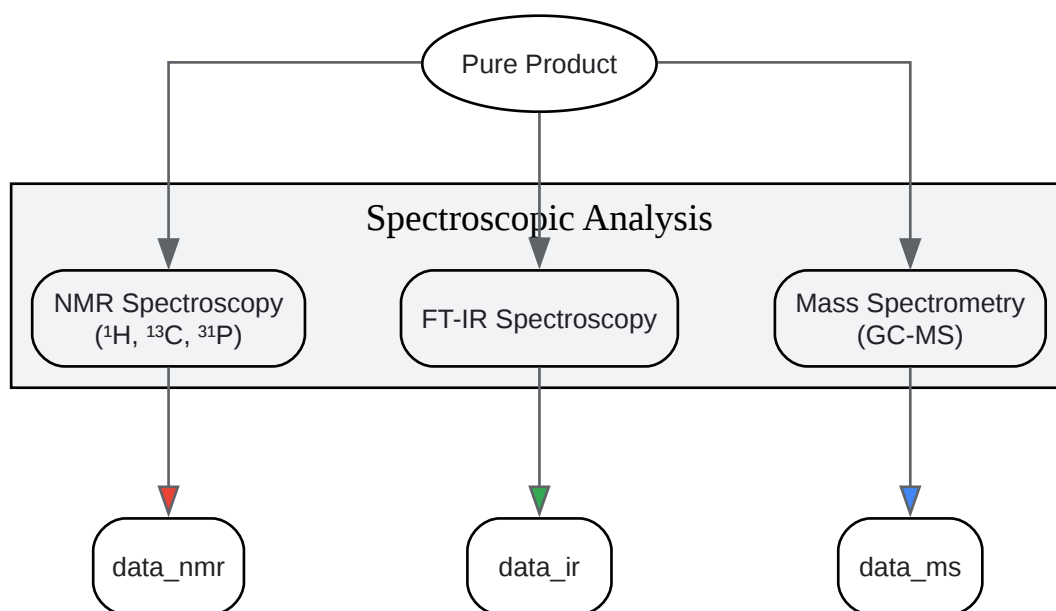
Visualizations

The following diagrams illustrate the key processes involved in the synthesis and characterization of (3-Bromopropyl)phosphonic acid diethyl ester.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for (3-Bromopropyl)phosphonic acid diethyl ester.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for the characterization of the final product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DIETHYL(3-BROMOPROPYL)PHOSPHONATE CAS#: 1186-10-3 [m.chemicalbook.com]
- 2. Diethyl (3-bromopropyl)phosphonate | C7H16BrO3P | CID 283500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 二乙基(3-溴丙基)膦酸酯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Improvements, Variations and Biomedical Applications of the Michaelis–Arbuzov Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: (3-Bromopropyl)phosphonic Acid Diethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b014626#3-bromopropyl-phosphonic-acid-diethyl-ester-characterization-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com